

A Technical Guide to the Olfactory Perception of 2-Ethyl-5-methylfuran

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Compound of Interest

Compound Name: 2-Ethyl-5-methylfuran

Cat. No.: B167692

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Abstract: This technical guide provides an in-depth exploration of the olfactory perception of **2-Ethyl-5-methylfuran** (CAS: 1703-52-2), a volatile furan derivative of significant interest in the flavor and fragrance industry. We will examine the compound's physicochemical properties, its characteristic odor profile, and the underlying neurobiological mechanisms of its perception. This document details validated experimental methodologies, including Gas Chromatography-Olfactometry (GC-O) and formal sensory analysis, for the comprehensive characterization of its aroma profile and intensity. This guide is intended for researchers, analytical chemists, and drug development professionals seeking to understand and quantify the sensory impact of this molecule.

Introduction

2-Ethyl-5-methylfuran is a heteroaromatic organic compound that contributes to the sensory profile of various natural and processed products, notably in roasted and heated foods like coffee.[1] As a member of the furan family, it is formed during thermal processing through reactions such as the Maillard reaction and caramelization. Understanding its specific contribution to an overall aroma profile is critical for food product development, quality control, and the creation of novel flavor systems. This guide provides the scientific framework and practical methodologies to dissect the olfactory perception of this key aroma compound.

Physicochemical and Olfactory Characteristics

A molecule's journey from a substance to a perception begins with its physical and chemical properties, which dictate its volatility and potential to interact with olfactory receptors. **2-Ethyl-**

5-methylfuran is a volatile compound, a prerequisite for being an odorant.[2]

Its known olfactory profile is complex, often described with a combination of notes. The primary descriptors include ethereal, burnt, nutty, and roasted, with undertones of a gassy or solvent-like character.[3][4] This multifaceted profile makes it a versatile component in flavor formulations, capable of imparting desirable roasted notes.

Table 1: Physicochemical Properties of **2-Ethyl-5-methylfuran**

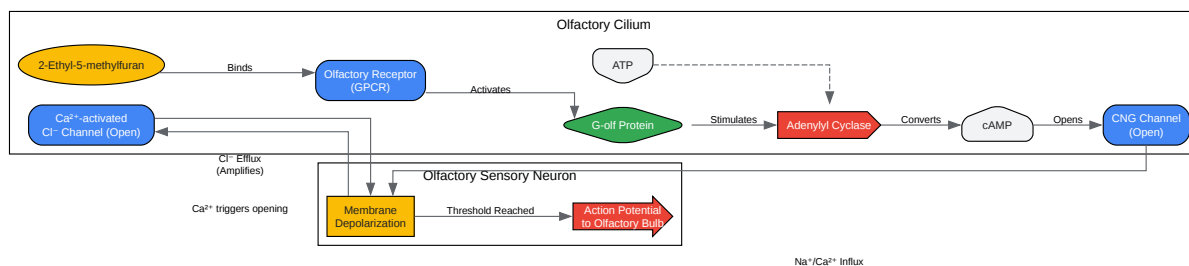
Property	Value	Source
CAS Number	1703-52-2	[2]
Molecular Formula	C ₇ H ₁₀ O	[2]
Molecular Weight	110.15 g/mol	[2]
Boiling Point	118-119 °C at 760 mmHg	[4]
Vapor Pressure	19.33 mmHg at 25 °C (est.)	[4]
Solubility in Water	329.7 mg/L at 25 °C (est.)	[4]
LogP (o/w)	2.34 (est.)	[4]
Appearance	Colorless clear liquid (est.)	[4]

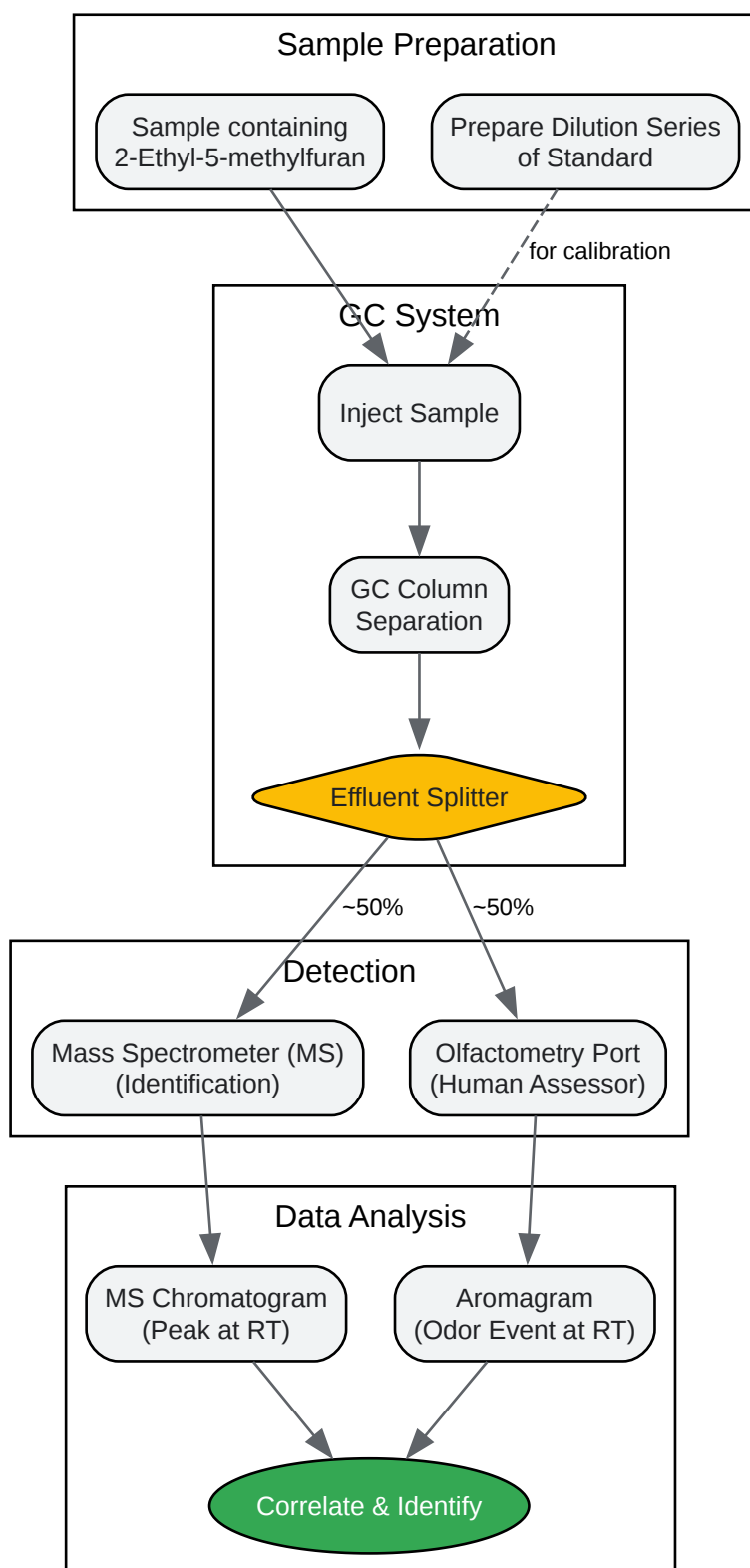
The Neurobiology of Furan Perception: A Postulated Model

While the specific olfactory receptors (ORs) that bind to **2-Ethyl-5-methylfuran** have not been definitively identified, the mechanism of its perception is presumed to follow the canonical olfactory signal transduction pathway. This process is initiated when the odorant molecule interacts with an OR, which is a G-protein-coupled receptor (GPCR) located on the cilia of olfactory sensory neurons (OSNs) in the nasal epithelium.[5][6]

The Causality of the Cascade: The binding of an odorant like **2-Ethyl-5-methylfuran** to its specific OR induces a conformational change in the receptor.[1] This change activates an associated G-protein, G-olf.[7] The activated G-olf then stimulates adenylyl cyclase, an enzyme

that catalyzes the conversion of ATP to cyclic AMP (cAMP), a crucial second messenger.[8][9] The increase in intracellular cAMP concentration opens cyclic nucleotide-gated (CNG) ion channels, allowing an influx of sodium (Na^+) and calcium (Ca^{2+}) ions.[5][10] This influx leads to depolarization of the neuron's membrane. A subsequent Ca^{2+} -activated chloride (Cl^-) channel opening causes an efflux of Cl^- , further amplifying the depolarization.[7][11] If this depolarization reaches a sufficient threshold, it triggers an action potential that travels along the neuron's axon to the olfactory bulb in the brain, where the signal is processed, leading to the perception of "smell".[7]





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Sources

- 1. tandfonline.com [tandfonline.com]
- 2. Furan, 2-ethyl-5-methyl- [webbook.nist.gov]
- 3. scent.vn [scent.vn]
- 4. 2-ethyl-5-methyl furan [flavscents.com]
- 5. journals.physiology.org [journals.physiology.org]
- 6. Olfactory receptor - Wikipedia [en.wikipedia.org]
- 7. The Transduction of Olfactory Signals - Neuroscience - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Olfactory receptors: GPCRs and beyond - PMC [pmc.ncbi.nlm.nih.gov]
- 9. annualreviews.org [annualreviews.org]
- 10. Odorant Receptors - The Neurobiology of Olfaction - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. Olfactory System – Introduction to Neurobiology [opentext.uoregon.edu]
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